

Technical Support Center: Calibration of Spectrometers with Cesium Bromide (CsBr) Prisms

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Compound of Interest

Compound Name: Cesium bromide

Cat. No.: B1207299

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This guide provides troubleshooting information and answers to frequently asked questions for researchers, scientists, and drug development professionals using spectrometers equipped with **Cesium Bromide** (CsBr) prisms.

Troubleshooting Guide

This section addresses specific issues that may arise during the calibration and operation of your spectrometer.

Question: Why are my calibrated wavelength peaks drifting or appearing at the wrong position?

Answer:

Peak drifting or inaccurate wavelength calibration with a CsBr prism is most commonly caused by thermal instability. CsBr's refractive index is highly sensitive to temperature changes, which directly affects the dispersion angle and, therefore, the wavelength calibration.^{[1][2]}

Potential Causes & Solutions:

- **Insufficient Thermal Equilibration:** The heat from the spectrometer's source (e.g., a globar) can cause the prism's temperature to drift.^[1]

- Solution: Allow the spectrometer to warm up for an extended period, at least four hours, with the source on and the prism in place before starting any measurements.[1] This ensures the prism reaches a stable operating temperature.
- Ambient Temperature Fluctuations: Changes in room temperature will affect the prism and cause calibration drift.[1]
 - Solution: Operate the spectrometer in a temperature-controlled room (ideally stable to $\pm 1^{\circ}\text{C}$). [1] If available, use a thermostated prism housing to maintain a constant temperature.[2]
- Optical Misalignment: If optical components like the Littrow mirror have been adjusted, it can cause a shift in the calibration.[1]
 - Solution: Verify the alignment of the Littrow mirror and other optical components as per the instrument's manual. Minor adjustments may be needed when changing prisms.[1]

Question: Why is my spectrum noisy, especially at long wavelengths (beyond 24 μm)?

Answer:

High noise levels in the far-infrared region are a significant issue with CsBr prisms, primarily due to stray radiation.[3][4] Unlike other materials, CsBr is transparent in the near-infrared, allowing high-energy short-wavelength light from the source to scatter within the instrument and reach the detector, overwhelming the weaker far-infrared signal.[3][4] At 37 μm , stray radiation can account for as much as 80% of the total energy detected.[4]

Potential Causes & Solutions:

- Stray Radiation: This is the most likely cause. It originates from unwanted reflections and scattering off the prism surfaces and interior components of the spectrometer.[3][4]
 - Solution 1: Install optical filters designed to block short-wavelength radiation from entering the monochromator.
 - Solution 2: A highly effective method is to use a roughened or scattered-light mirror (e.g., a roughened silver mirror) in the source housing.[3][5] This can reduce stray radiation by a

factor of ten.[3][5]

- Solution 3: Place strategically located diaphragms made of black paper inside the spectrometer to block known reflection paths.[4]
- Weak Source Output: An aging light source will have reduced output, leading to a lower signal-to-noise ratio.
 - Solution: Check the operational hours of your light source and replace it if it's near the end of its life.

Question: Why is the spectral resolution poor, with broad or unresolved peaks?

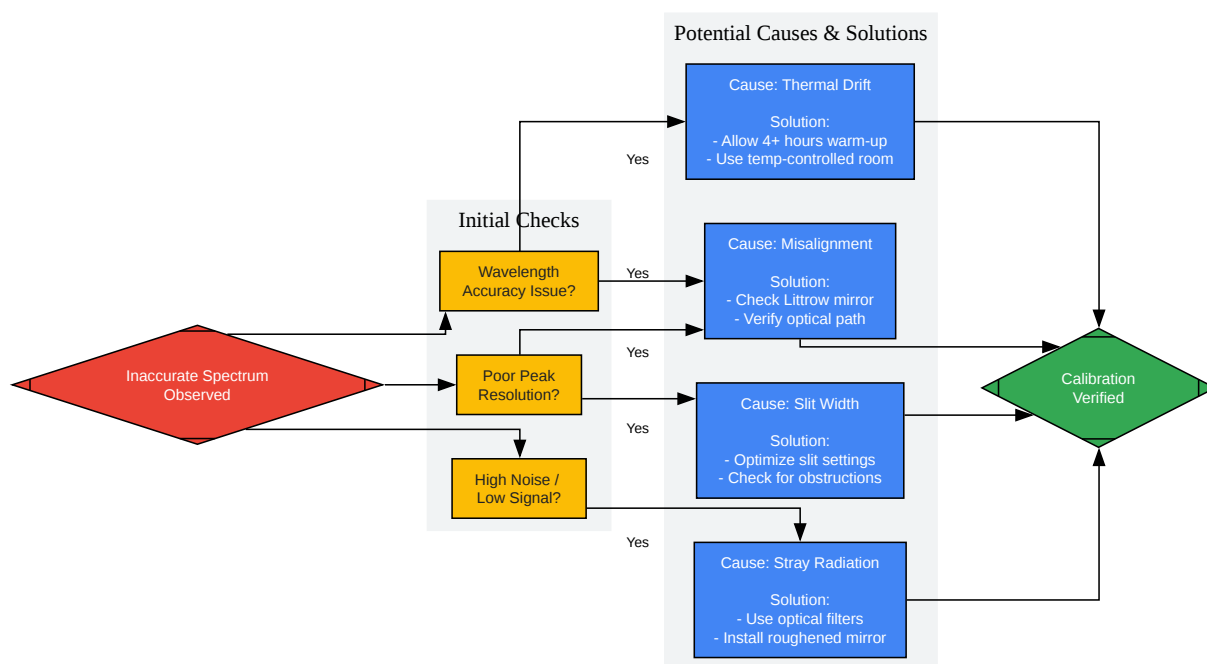
Answer:

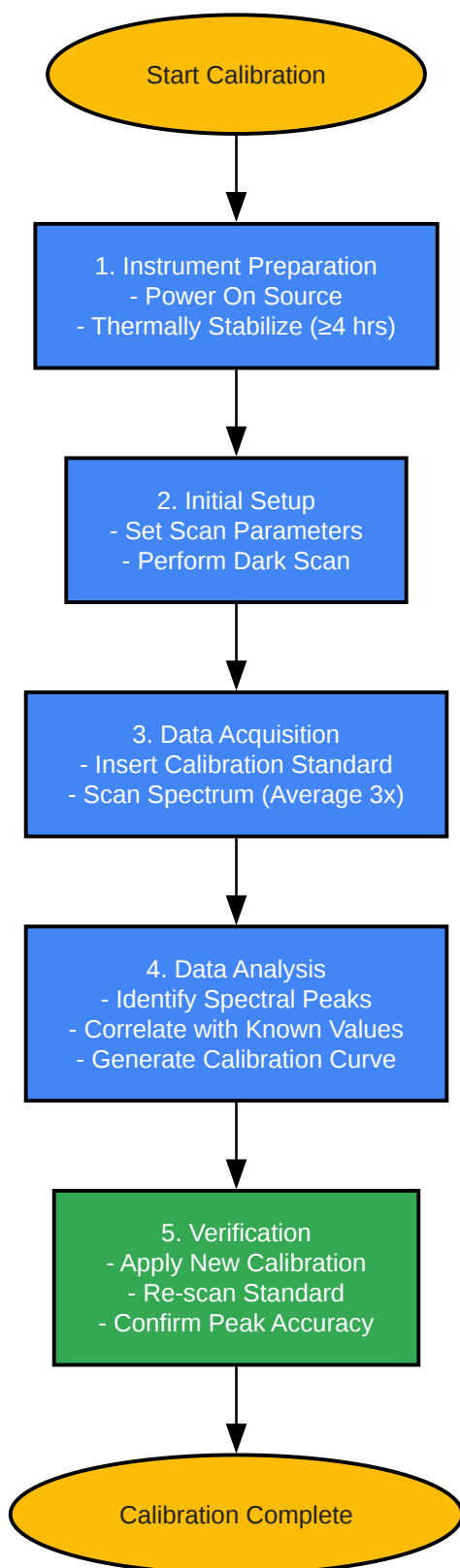
While CsBr prisms are known for their good optical quality and high resolution compared to materials like KRS-5, several factors can still lead to poor performance.[3][4]

Potential Causes & Solutions:

- Incorrect Slit Width: The entrance and exit slits of the monochromator are critical for defining resolution.
 - Solution: Use the narrowest slit width possible for your application. Be aware that narrowing the slits reduces light throughput (sensitivity), so a balance must be struck.
- Optical Misalignment: Poorly focused or aligned optics will degrade resolution.
 - Solution: Ensure all optical components, from the source to the detector, are correctly aligned according to the manufacturer's specifications. A sharp image of the entrance slit should be focused on the exit slit.[3][4]
- Prism Quality: Although rare for new components, a prism with internal faults or surface degradation can increase light scatter and reduce resolution.[3]
 - Solution: Visually inspect the prism for any cloudiness, scratches, or chips. Handle the prism with care, as it is soft and sensitive to moisture.[6]

Troubleshooting Workflow Diagram





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